Proper Disposal of Radium-225: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Radium-225*
CAS No.:	*13981-53-8*
Cat. No.:	*B078058*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **Radium-225** (Ra-225), a potent alpha-emitting radionuclide, is of paramount importance. Adherence to strict protocols is essential to ensure the safety of laboratory personnel and the environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Radium-225** waste.

Immediate Safety Precautions

Given its radioactivity, all handling of **Radium-225** should be conducted in designated and properly shielded areas. Personal protective equipment (PPE), including lab coats, gloves, and safety glasses, is mandatory. Due to the alpha particle emissions of Ra-225 and its decay products, preventing inhalation and ingestion is critical. Work should be performed in a fume hood or glove box to minimize the risk of airborne contamination.

Radium-225 Waste Disposal Procedures

The proper disposal of **Radium-225** waste involves a multi-step process that begins with characterization and ends with transfer to a licensed disposal facility. The following steps outline a general operational plan for laboratory-generated Ra-225 waste.

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Step 1: Waste Identification and Segregation

- Characterize the Waste: Determine the physical form (solid, liquid, or mixed) and chemical composition of the waste.
- Isotope Segregation: **Radium-225** waste must be segregated from all other radioactive and non-radioactive waste streams.[1][2] Do not mix waste with different half-lives in the same container.[1][3]

Step 2: Container Selection and Labeling

- Use Designated Containers: All radioactive waste must be collected in approved, clearly labeled containers.[2][4]
- Proper Labeling: The container must be conspicuously labeled with the radiation symbol, the isotope (**Radium-225**), the activity level, the date, and the name of the principal investigator or laboratory.[2]

Step 3: Waste Accumulation and Storage

- Secure Storage: Store waste containers in a designated, shielded, and secure area to prevent unauthorized access.
- Minimize Volume: Employ practices that minimize the volume of radioactive waste generated.[3]

Step 4: Decay-in-Storage (if applicable)

- **Radium-225** has a half-life of 14.9 days.[5] Depending on the initial activity and local regulations, it may be possible to hold the waste for decay until it reaches background levels. A log of collection dates, activities, and isotopes must be maintained.[1]

Step 5: Disposal Request and Pickup

- Contact Radiation Safety Officer (RSO): Once the waste container is full or ready for disposal, contact your institution's RSO to arrange for pickup and disposal.[2][4]

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- Documentation: Complete all necessary paperwork as required by your institution and regulatory agencies.

Quantitative Data for **Radium-225**

The following table summarizes key quantitative data for **Radium-225**, which is essential for proper waste management and regulatory compliance.

Parameter	Value	Unit	Reference
Half-life	14.9	days	[5]
Reportable Quantity (RQ)	1	Ci	[6]
Primary Emission	Alpha	-	[7]

Radium-225 Decay Pathway

Radium-225 decays via beta emission to Actinium-225 (Ac-225), which then undergoes a series of alpha decays.[5][7] Understanding this decay chain is crucial for assessing the long-term radiological hazard of the waste.

Experimental Protocol: Preparation of Solid **Radium-225** Waste for Disposal

This protocol outlines the steps for preparing solid laboratory waste (e.g., contaminated gloves, paper, plasticware) containing **Radium-225** for disposal.

- Segregation: At the point of generation, place all solid waste contaminated with **Radium-225** into a designated waste container lined with a yellow plastic bag for long-lived isotopes (or as per institutional guidelines).[1]

- Sharps Management: Needles, pipette tips, and other sharp objects must be placed in a rigid, puncture-resistant container labeled for radioactive sharps before being placed in the solid waste container.[1]

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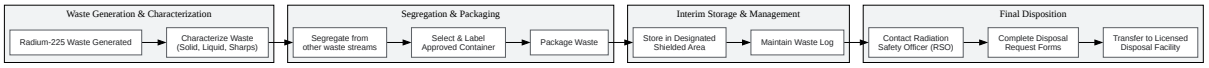
- Labeling: Ensure the waste container is clearly labeled with "Caution, Radioactive Material," the **Radium-225** isotope, the date of accumulation, and the name of the responsible researcher or lab.
- Sealing: When the container is full, securely seal the bag and the container lid.
- Monitoring: Survey the exterior of the container for any removable contamination before moving it to the designated radioactive waste storage area.
- Documentation: Record the estimated activity and volume of the waste on the appropriate waste disposal log.
- Storage: Store the sealed container in the designated radioactive waste storage area until collection by the Radiation Safety Officer.

Radium-225 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Radium-225** waste in a laboratory setting.



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References

- 1. research.columbia.edu [research.columbia.edu]

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- 2. Radioactive Waste Disposal | Office of Environmental Health and Safety (OEHS) [oehs.tulane.edu]
- 3. Radioactive Waste | Environment, Health and Safety [ehs.cornell.edu]
- 4. hsc.wvu.edu [hsc.wvu.edu]
- 5. Radionuclide Decay Chain | Superfund Risk Assessment | US EPA [epa-prgs.ornl.gov]
- 6. TABLE 7-1, Regulations and Guidelines Applicable to Radium - Toxicological Profile for Radium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Proper Disposal of Radium-225: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078058/docs#proper-disposal-of-radium-225-a-guide-for-laboratory-professionals]

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